

Quantitative Trigonelline Levels in Documented Tissues

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Compound Focus: Trigonelline

CAS No.: 535-83-1

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The table below summarizes **trigonelline** content from available scientific measurements. Please note that data for roots and flowers is absent from current literature.

Plant Tissue	Concentration / Presence	Specific Cultivar / Context	Source / Citation
Green Coffee Bean	9.87 – 12.60 mg/g	Arabica green coffee	[1]
Green Coffee Bean	~ 0.80 g/100 g dry weight	Roasted at 225°C (fast-roasting)	[1]
Roasted Coffee Bean	70 mg/cup	Arabica espresso	[1]
Leaf	Detected, not quantified	One of 41 key discriminators among cultivars	[2]
Leaf	Detected, not quantified	Component of cell suspension cultures for metabolite production	[3]

Experimental Protocols for Trigonelline Analysis

Here are detailed methodologies for extracting and quantifying **trigonelline** from plant tissues, as used in recent studies.

Protocol for Leaf Metabolite Extraction and Profiling

This non-targeted metabolomics approach is used for comprehensive analysis, including **trigonelline** detection [2].

- **Plant Material Preparation:** Collect fully expanded leaves, excise and discard the midribs. Flash-freeze the remaining leaf material in liquid nitrogen and lyophilize (freeze-dry).
- **Grinding and Storage:** Grind the lyophilized material under liquid nitrogen. Store the powder in vacuum-sealed containers.
- **Metabolite Extraction:** Weigh 30 mg of lyophilized powder into a microtube. Add 1.5 mL of extraction solvent (Methyl-tert-butyl-ether:methanol, MTBE:MeOH, 3:1 v/v) along with internal standards (e.g., U-13C sorbitol, L-Alanine-d4).
- **Extraction Process:** Vortex the mixture, then incubate on an orbital shaker (40 rpm) for 45 minutes at 4°C. Sonicate in a water bath at 4°C for 15 minutes. Centrifuge at 10,000×g for 10 minutes at 4°C.
- **Sample Preparation for Analysis:** Transfer 0.5 mL of the soluble supernatant to a new microtube and dry in a speed vacuum concentrator.
- **Derivatization and GC-TOF MS Analysis:** Derivative the dried extract using methoxyamine hydrochloride in pyridine and N-trimethylsilyl-N-methyl trifluoroacetamide (MSTFA). Analyze using Gas Chromatography-Time-of-Flight Mass Spectrometry (GC-TOF MS).
- **Data Processing:** Use ChromaTOF software with the GOLM Metabolome Database and other libraries (KEGG, HMDB) for metabolite identification and validation.

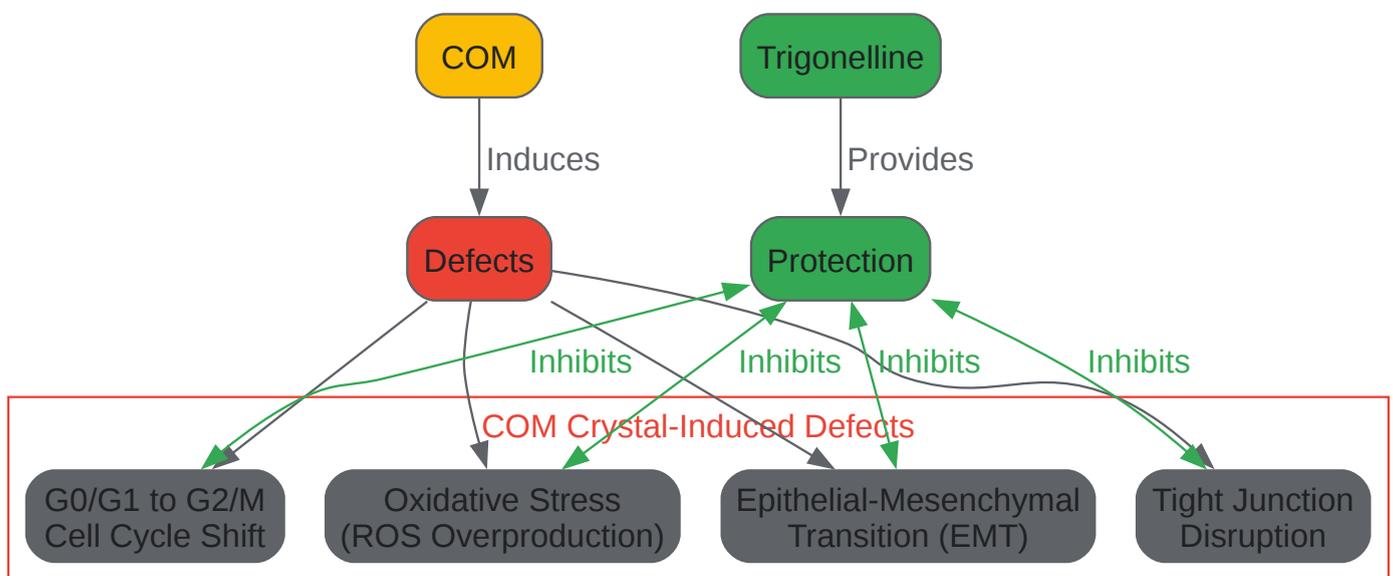
Protocol for Bean Compound Quantification using LC-MS

This targeted method is used for precise quantification of **trigonelline** and other key compounds in green coffee beans [4].

- **Sample Preparation:** Process coffee cherries using standard methods (puling, fermentation, washing, sun-drying). Grade green beans and ensure uniform moisture content (~10%).
- **Chemical Analysis:** Use Liquid Chromatography coupled with Mass Spectrometry (LC-MS).
- **Standards:** Use analytical grade **trigonelline** standard (CAS: 6138-41-6) for calibration and identification.
- **Data Expression:** Express **trigonelline** content on a dry weight basis (dwb).

Cellular Mechanisms and Signaling Pathways of Trigonelline

Recent proteomic research has elucidated **trigonelline's** renoprotective mechanism of action, visualized below [1] [5].



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Trigonelline's cellular pathway prevents kidney stone-related cell damage by inhibiting oxidative stress and other defects.

Key Experimental Validation: The proposed pathway was functionally validated in renal (MDCK) cells. Pretreatment with a subtoxic concentration (100 μM) of **trigonelline** prevented all listed defects induced by Calcium Oxalate Monohydrate (COM) crystals, including overproduction of reactive oxygen species (ROS), cell cycle shift, tight junction disruption, and epithelial-mesenchymal transition (EMT) [1] [5].

Research Gaps and Future Directions

- **Focus on Beans and Leaves:** Current metabolomic studies on *Coffea arabica* heavily prioritize beans and, to a lesser extent, leaves, creating a significant knowledge gap regarding **trigonelline**

distribution in other tissues like stems, roots, and flowers.

- **Embrace Advanced Metabolomics:** Applying the non-targeted metabolomic protocols used for leaves [2] to other plant tissues is a logical and necessary step for generating a complete distribution map.

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